

TCO-PEG2-acid: A Technical Guide for Bioorthogonal Labeling and Bioconjugation

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Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B15552585

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TCO-PEG2-acid is a heterobifunctional crosslinker that has become an invaluable tool in the fields of chemical biology, drug development, and materials science. It incorporates two key functionalities: a strained trans-cyclooctene (TCO) group and a terminal carboxylic acid, connected by a two-unit polyethylene glycol (PEG) spacer. This unique architecture enables a two-step bioconjugation strategy, making it a versatile reagent for the precise assembly of complex biomolecular conjugates.

The TCO moiety is a highly reactive dienophile that participates in inverse-electron-demand Diels-Alder (IEDDA) cycloadditions with tetrazine-functionalized molecules. This "click chemistry" reaction is renowned for its exceptionally fast kinetics, high specificity, and biocompatibility, as it proceeds rapidly in aqueous environments without the need for a cytotoxic copper catalyst. The carboxylic acid group, on the other hand, provides a handle for conjugation to primary amines, such as those found on the surface of proteins and antibodies, through the formation of stable amide bonds. The hydrophilic PEG spacer enhances the

solubility of the molecule in aqueous buffers and reduces steric hindrance, which can improve conjugation efficiency and the pharmacokinetic properties of the resulting bioconjugate.

This technical guide provides an in-depth overview of **TCO-PEG2-acid**, including its chemical properties, quantitative data on its reactivity and stability, detailed experimental protocols for its use in bioconjugation, and a visual representation of a common experimental workflow.

Physicochemical Properties

The fundamental properties of **TCO-PEG2-acid** are summarized in the table below. These data are essential for calculating molar quantities for conjugation reactions and for understanding the solubility and stability of the reagent.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₂₇ NO ₆	[1]
Molecular Weight	329.39 g/mol	[1]
CAS Number	2250217-31-1	[2]
Appearance	White solid or oil	
Purity	Typically >95%	[2]
Solubility	Soluble in DMSO, DMF, DCM, and water	[1][3]
Storage Conditions	-20°C, desiccated, protected from light	[1]

Reactivity and Stability

The utility of **TCO-PEG2-acid** is defined by the reactivity of its two functional groups and its stability under various conditions.

TCO-Tetrazine Ligation Kinetics

The IEDDA reaction between the TCO group of **TCO-PEG2-acid** and a tetrazine is one of the fastest bioorthogonal reactions currently available.[4] The reaction rate is typically described by

a second-order rate constant (k_2), which is influenced by the electronic properties and steric hindrance of both the TCO and the tetrazine. Electron-withdrawing groups on the tetrazine and electron-donating groups on the TCO can accelerate the reaction.^[5] The following table provides a summary of reported second-order rate constants for the reaction of TCO derivatives with various tetrazines.

TCO Derivative	Tetrazine Derivative	Second-Order Rate Constant (k_2) ($M^{-1}s^{-1}$)	Reference(s)
trans-cyclooctene	3,6-di-(2-pyridyl)-s-tetrazine	~2,000	[1] [6]
trans-cyclooctene	Hydrogen-substituted tetrazines	up to 30,000	[1] [7]
trans-cyclooctene	Methyl-substituted tetrazines	~1,000	[1]
TCO	General Range	1 - 1 x 10 ⁶	[1] [5]
TCO	3,6-dipyridyl-s-tetrazine	22,600 ($\pm$ 40) for equatorial-5-hydroxy-TCO	[6]

Stability of the TCO Group

A critical consideration when working with **TCO-PEG2-acid** is the stability of the TCO group. The high ring strain that drives its reactivity also makes it susceptible to isomerization to the less reactive cis-cyclooctene (CCO) isomer.^[1] This isomerization can be influenced by several factors:

- **Thiols:** The presence of thiols, such as those found in cell culture media or in biological systems, can accelerate the isomerization of TCO to CCO.
- **Serum:** TCO-conjugated molecules have been shown to have a limited half-life in serum.
- **pH:** While generally stable at neutral pH, extremes in pH can affect the stability of the TCO group.

- Storage: For long-term storage, **TCO-PEG2-acid** should be kept at -20°C and protected from light. Solutions of the linker should be prepared fresh.[1]

Quantitative data on the stability of **TCO-PEG2-acid** under various conditions is limited, but studies on similar TCO-conjugated molecules have shown a reactivity loss of approximately 10.5% after 4 weeks at 4°C in a pH 7.5 buffer.

Experimental Protocols

The following protocols provide detailed methodologies for the two-step conjugation of **TCO-PEG2-acid** to a primary amine-containing molecule and the subsequent bioorthogonal ligation with a tetrazine-functionalized molecule.

Protocol 1: Two-Step Conjugation of TCO-PEG2-acid to a Primary Amine

This protocol describes the activation of the carboxylic acid group of **TCO-PEG2-acid** to an N-hydroxysuccinimide (NHS) ester, followed by its reaction with a primary amine-containing molecule, such as a protein or antibody.

Materials:

- **TCO-PEG2-acid**
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS) or Sulfo-NHS
- Primary amine-containing molecule (e.g., antibody at 1-5 mg/mL)
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0
- Conjugation Buffer: Phosphate-buffered saline (PBS), pH 7.2-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)

- Desalting column or dialysis equipment

Procedure:

- Reagent Preparation:
 - Equilibrate **TCO-PEG2-acid**, EDC, and NHS/Sulfo-NHS to room temperature before use.
 - Prepare a 10 mM stock solution of **TCO-PEG2-acid** in anhydrous DMSO or DMF.
 - Prepare fresh 100 mM stock solutions of EDC and NHS/Sulfo-NHS in Activation Buffer immediately before use.
- Activation of **TCO-PEG2-acid**:
 - In a microcentrifuge tube, combine the **TCO-PEG2-acid** stock solution with Activation Buffer.
 - Add a 1.5 to 2-fold molar excess of EDC and NHS/Sulfo-NHS to the **TCO-PEG2-acid** solution.
 - Incubate the reaction for 15-30 minutes at room temperature with gentle mixing.
- Conjugation to the Primary Amine:
 - Immediately add the activated **TCO-PEG2-acid** solution to the primary amine-containing molecule in Conjugation Buffer. A 10- to 20-fold molar excess of the activated linker over the amine is a good starting point, but may require optimization.
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C with gentle agitation.
- Quenching the Reaction:
 - Add Quenching Buffer to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted NHS esters.
 - Incubate for 15-30 minutes at room temperature.

- Purification:
 - Remove excess, unreacted **TCO-PEG2-acid** and byproducts by passing the reaction mixture through a desalting column or by dialysis against an appropriate buffer (e.g., PBS).

Protocol 2: TCO-Tetrazine Bioorthogonal Ligation

This protocol describes the "click" reaction between a TCO-functionalized molecule (prepared as in Protocol 1) and a tetrazine-functionalized molecule.

Materials:

- TCO-functionalized molecule in a suitable buffer (e.g., PBS, pH 7.4)
- Tetrazine-functionalized molecule
- Reaction Buffer: PBS, pH 7.4

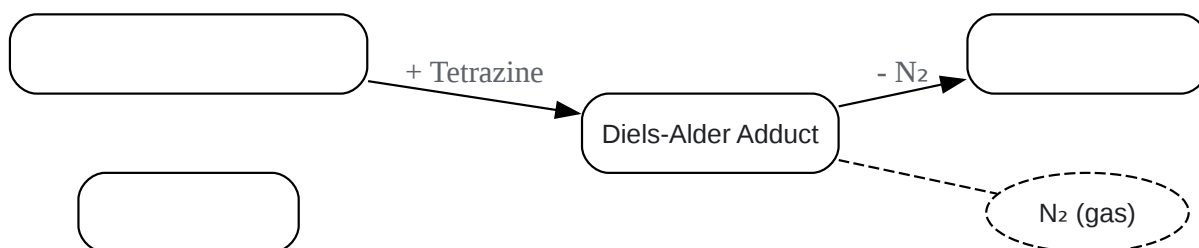
Procedure:

- Reactant Preparation:
 - Ensure both the TCO-functionalized and tetrazine-functionalized molecules are in a compatible reaction buffer.
- Ligation Reaction:
 - Mix the TCO-functionalized molecule with the tetrazine-functionalized molecule. A slight molar excess (1.05 to 1.5 equivalents) of the tetrazine-functionalized molecule is often recommended.^[5]
- Incubation:
 - Allow the reaction to proceed for 30 to 60 minutes at room temperature.^[5] The reaction progress can often be monitored by the disappearance of the characteristic pink/red color of the tetrazine.

- Purification (Optional):
 - If necessary, the final conjugate can be purified from any unreacted starting materials using size-exclusion chromatography or other appropriate methods.

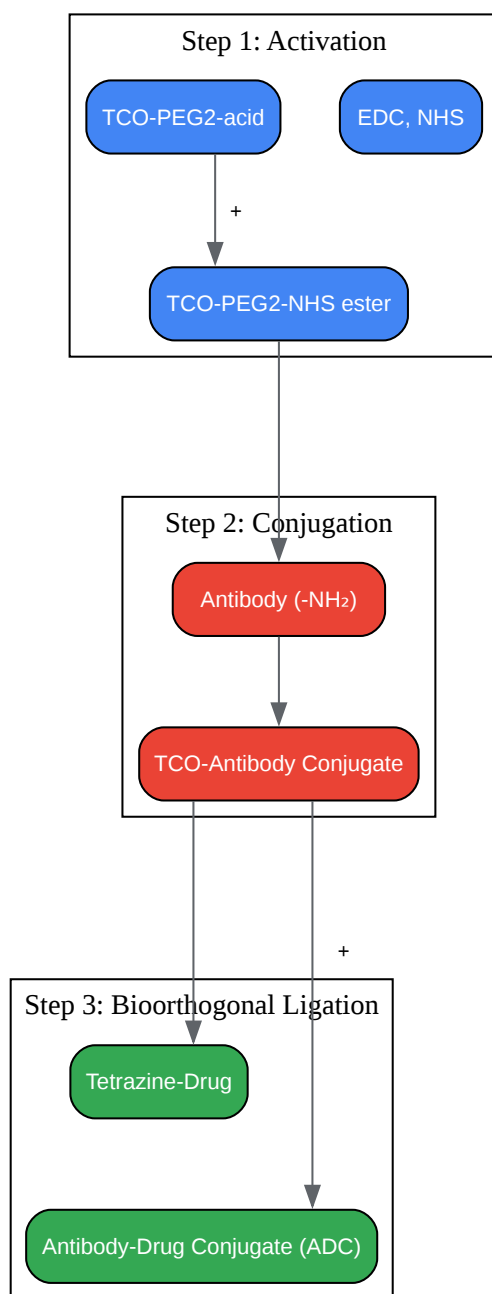
Mandatory Visualization

The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the use of **TCO-PEG2-acid**.



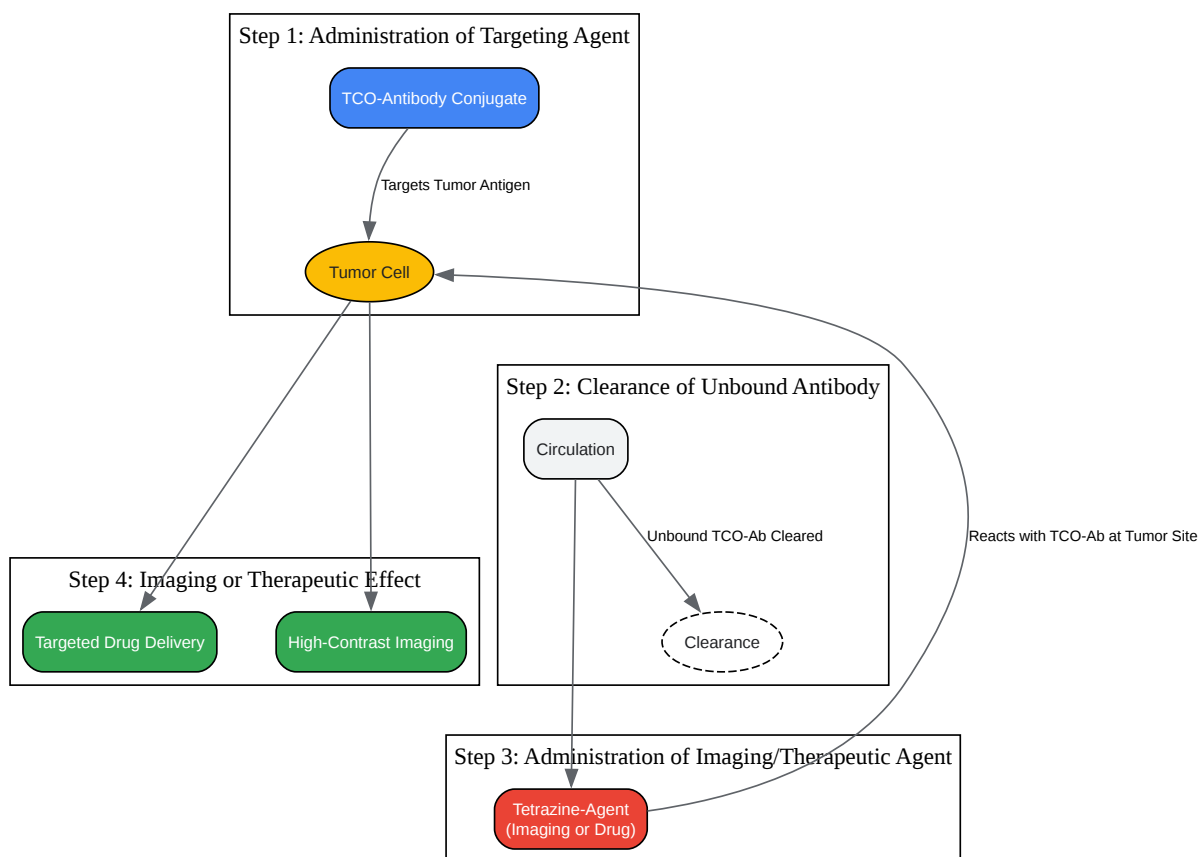
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TCO-Tetrazine IEDDA Reaction Pathway.



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Workflow for ADC Synthesis using **TCO-PEG2-acid**.



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